

Personal protective equipment for handling Anagliptin hydrochloride

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Compound of Interest

Compound Name: *Anagliptin hydrochloride*

Cat. No.: *B12404211*

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Safe Handling and Management of Anagliptin Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for **Anagliptin hydrochloride**, a dipeptidyl peptidase-4 (DPP-4) inhibitor.

Essential Safety Information

Anagliptin hydrochloride is not classified as a hazardous substance or mixture. However, as with any chemical compound, appropriate safety precautions should be taken to minimize exposure and ensure a safe laboratory environment.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C19H25N7O2	[1]
Molecular Weight	383.45 g/mol	[1]
Appearance	White to beige powder	[2]
Storage Temperature	-10°C to -25°C	[2]
Solubility	DMSO: 2 mg/mL	[2]
DPP-4 IC50	3.8 nM	[3][4]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment should be used when handling **Anagliptin hydrochloride**.

Standard Handling:

- **Gloves:** Wear two pairs of powder-free nitrile or neoprene gloves that meet ASTM D6978 standards.[5][6] The inner glove should be worn under the cuff of the lab coat, and the outer glove over the cuff.[7] Gloves should be changed regularly or immediately if contaminated, torn, or punctured.[7]
- **Gown:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[5][7]
- **Eye Protection:** Safety glasses with side shields are the minimum requirement. In situations with a risk of splashing, tightly fitting safety goggles or a face shield should be used.[6][8]

Operations with a High Risk of Aerosolization or Spillage:

- **Respiratory Protection:** For activities that may generate dust or aerosols, such as weighing or preparing solutions outside of a containment unit, an N-95 or N-100 respirator is recommended.[6]

- Double Gloving: This is mandatory for all handling activities, including compounding, administering, and disposing of the compound.[7]

Operational Plan for Handling Anagliptin Hydrochloride

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- Store the compound in a tightly sealed container in a designated, well-ventilated area at a temperature between -10°C and -25°C.[2]
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

2. Preparation and Handling:

- All handling of **Anagliptin hydrochloride** powder should be conducted in a chemical fume hood or other appropriate engineering control to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.[9]
- Use dedicated equipment (spatulas, weighing boats, etc.) for handling this compound.
- Wash hands thoroughly before putting on and after removing gloves.[7]

3. Disposal Plan:

- Dispose of **Anagliptin hydrochloride** waste in accordance with all federal, state, and local regulations.[1][10]
- Do not mix Anagliptin waste with other chemical waste streams unless specifically permitted by institutional protocols.[10]
- Contaminated materials such as gloves, gowns, and disposable labware should be placed in a sealed, properly labeled hazardous waste container.[11]

- For non-hazardous pharmaceutical waste, a drug take-back program or a reverse distributor is the preferred method of disposal.[10]
- If a take-back program is not available, the compound can be deactivated by mixing it with an inert and unpalatable substance like cat litter or coffee grounds, sealing it in a container, and disposing of it in a non-recyclable trash receptacle.[10]

Emergency Procedures

Accidental Release or Spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including double gloves, a gown, eye protection, and respiratory protection.[1]
- Absorb liquid spills with an inert, finely-powdered material.
- Carefully sweep up solid spills, avoiding dust generation.
- Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate cleaning agent.

Exposure First Aid:

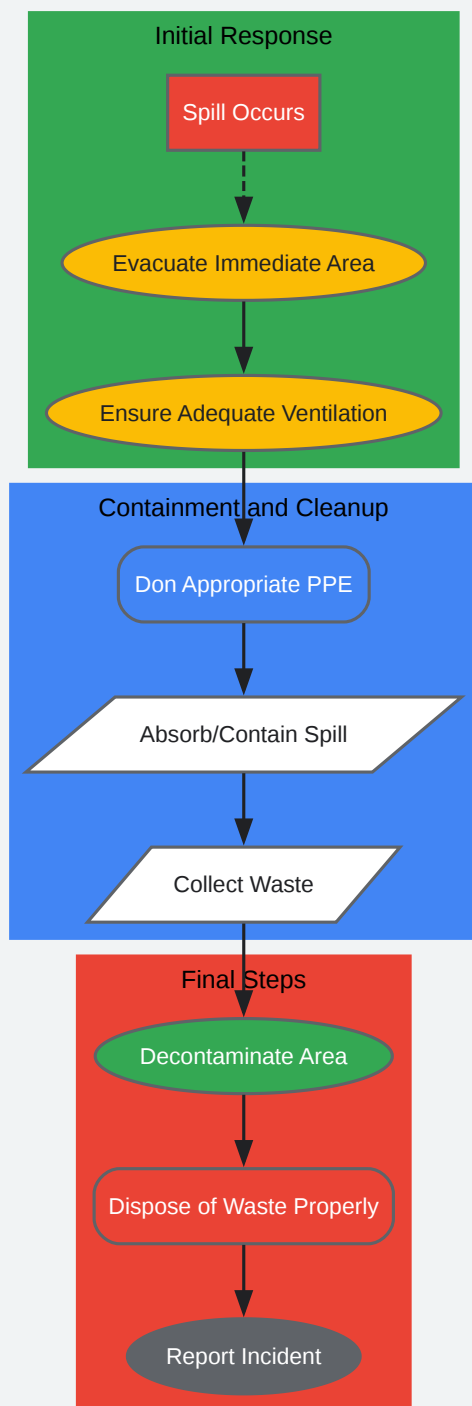
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer CPR, avoiding mouth-to-mouth resuscitation.[1]
- Skin Contact: Thoroughly rinse the affected area with large amounts of water. Remove contaminated clothing.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present.[1]

- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting.[\[1\]](#)

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.[\[8\]](#)

Workflow for Chemical Spill Response

Workflow for Anagliptin Hydrochloride Spill

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Caption: Emergency response workflow for a chemical spill.

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